

Personal protective equipment for handling Gpr35 modulator 1

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Compound of Interest		
Compound Name:	Gpr35 modulator 1	
Cat. No.:	B15607972	Get Quote

Essential Safety and Handling Guide for Gpr35 Modulator 1

This guide provides crucial safety and logistical information for the handling of **Gpr35 modulator 1**, a potent research compound. While a specific Safety Data Sheet (SDS) for **Gpr35 modulator 1** is not publicly available, it is imperative to request it from the supplier, such as MedChemExpress, prior to handling.[1][2] The following procedures are based on best practices for managing biologically active small molecules in a laboratory setting and information available for similar GPR35 modulators.

Immediate Safety and Handling Precautions

Given the potent biological activity of **Gpr35 modulator 1**, with an IC50 of ≤ 100 nM in HEK293 cells, it should be handled with care to minimize exposure.[1][3] The following personal protective equipment (PPE) and handling procedures are recommended based on guidelines for a similar compound, GPR35 agonist 2.[4]

Personal Protective Equipment (PPE) Summary



PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory where chemicals are handled to protect from splashes. A face shield may be required for procedures with a high risk of splashing.[4]
Hand Protection	Disposable Nitrile Gloves	Wear two pairs of chemotherapy-grade gloves when handling the solid compound or concentrated solutions. Inspect gloves for tears or punctures before use and change them frequently.[4]
Body Protection	Laboratory Coat	A clean, buttoned lab coat should be worn to protect skin and clothing from contamination. For procedures with a higher risk of splashes, a disposable gown made of a resistant material is recommended.[4]
Respiratory Protection	Not generally required	Work in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols. If weighing the solid compound outside of a fume hood, a respirator may be necessary based on your institution's safety assessment. [4]
Foot Protection	Closed-toe Shoes	Must be worn in the laboratory at all times.[4]



Operational Plans: From Receipt to Experimentation

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound according to the manufacturer's instructions, typically at -20°C or -80°C for long-term stability.
- Maintain a detailed inventory of the compound, including the date received, amount, and dates of use.

Preparation of Stock Solutions:

- All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.[4]
- Before weighing the solid compound, ensure the balance is clean and placed in a draftshielded area within the fume hood.[4]
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid. Avoid creating dust.[4]
- Prepare a stock solution by dissolving the compound in a suitable solvent, such as Dimethyl Sulfoxide (DMSO).
- Clearly label the container with the compound name, concentration, solvent, date of preparation, and your initials.[4]

Use in Experiments:

- When diluting stock solutions to working concentrations, continue to wear appropriate PPE.
 [4]
- Conduct all experimental procedures involving the compound in a well-ventilated area.

Disposal Plan



Proper disposal of chemical waste is critical to ensure laboratory and environmental safety.

- Liquid Waste: Unused solutions containing **Gpr35 modulator 1** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour chemical waste down the drain.[4][5]
- Solid Waste: Collect chemically contaminated solid waste, such as unused powder, contaminated PPE (gloves, etc.), and weighing papers, in a designated, clearly labeled hazardous waste container. Do not mix with non-hazardous trash.[5]
- Sharps Waste: Any needles, syringes, or other sharps contaminated with Gpr35 modulator
 1 must be disposed of in a designated sharps container.[5]
- Decontamination: Decontaminate all surfaces and equipment that have come into contact with the compound using an appropriate cleaning agent. The first rinsate must be collected and disposed of as hazardous liquid waste.[5]
- Waste Pickup: Once a waste container is full, contact your institution's Environmental Health and Safety (EHS) office to schedule a waste pickup.[5]

Experimental Protocols

The following is a detailed methodology for a common experiment used to characterize GPR35 modulators.

Calcium Mobilization Assay Protocol

This protocol is designed to measure the activation of GPR35 by a modulator, leading to an increase in intracellular calcium.

- Cell Culture:
 - Culture CHO-K1 or HEK293 cells stably expressing human GPR35 in DMEM/F12 medium supplemented with 10% FBS, 10 μg/mL puromycin, and 800 μg/mL G418.
 - Plate the cells in a 96-well black, clear-bottom plate at a density of 50,000 cells per well and incubate for 24 hours.



Dye Loading:

- Prepare a calcium-sensitive dye loading solution (e.g., Fluo-4 AM) according to the manufacturer's instructions.
- \circ Remove the culture medium from the wells and add 100 μL of the dye loading solution to each well.
- Incubate the plate at 37°C for 1 hour in the dark.

Compound Preparation:

- Prepare a 2X working solution of Gpr35 modulator 1 in assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
- Create a dose-response curve by performing serial dilutions of the compound.

Measurement of Calcium Flux:

- Use a fluorescence plate reader (e.g., FLIPR or FlexStation) to measure the change in fluorescence.
- Set the instrument to record a baseline fluorescence for 10-20 seconds.
- Add 100 μL of the 2X compound solution to the wells.
- Continue to record the fluorescence intensity for 2-3 minutes.

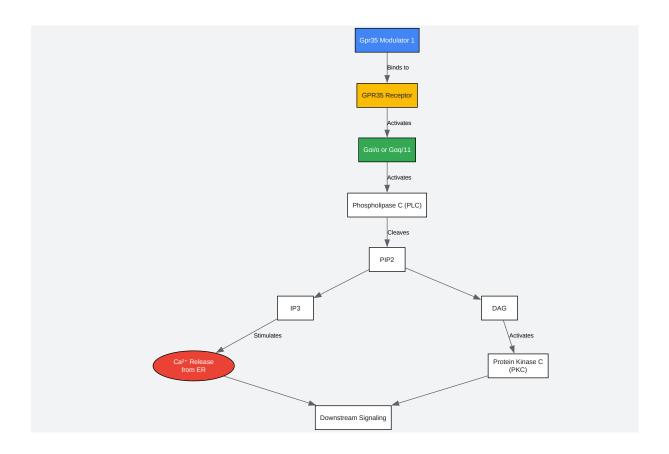
Data Analysis:

- \circ Calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence from the peak fluorescence.
- \circ Plot the Δ F against the log of the compound concentration.
- Fit the data to a sigmoidal dose-response curve to determine the EC50 value.

Visualizations



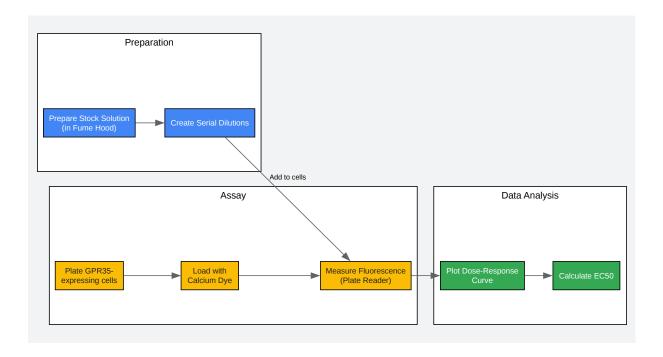
The following diagrams illustrate key pathways and workflows related to the handling and study of **Gpr35 modulator 1**.



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Caption: GPR35 signaling pathway activated by a modulator.





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Caption: Workflow for a calcium mobilization assay.

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